

Application Notes and Protocols for TX-1123 in Genetic Pathway Analysis

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Compound of Interest

Compound Name: TX-1123
Cat. No.: B15608278

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Introduction

TX-1123 is a synthetic, small molecule inhibitor with dual activity against protein tyrosine kinases (PTKs) and cyclooxygenase (COX) enzymes. As a derivative of 2-hydroxyarylidene-4-cyclopentene-1,3-dione, **TX-1123** has demonstrated potent inhibitory effects on Src kinase, a non-receptor tyrosine kinase, and selective inhibition of COX-2.^{[1][2][3]} This dual inhibitory action makes **TX-1123** a valuable tool for dissecting complex signaling pathways implicated in cancer, inflammation, and other disease processes. These application notes provide detailed protocols for utilizing **TX-1123** to investigate its impact on specific genetic pathways, enabling researchers to elucidate mechanisms of action and identify potential therapeutic targets.

Data Presentation

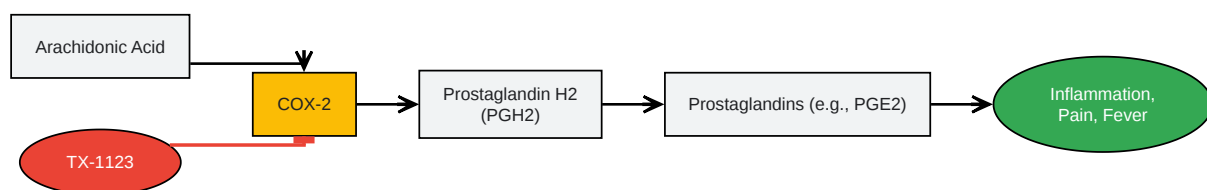
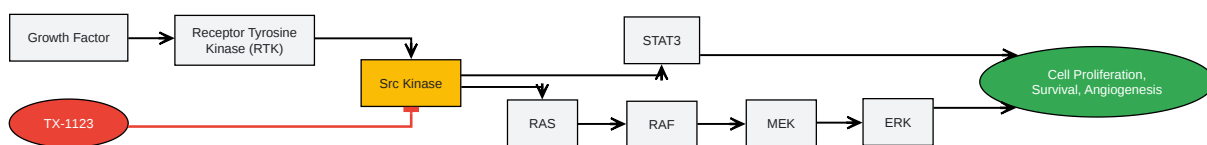
Table 1: Inhibitory Activity of TX-1123

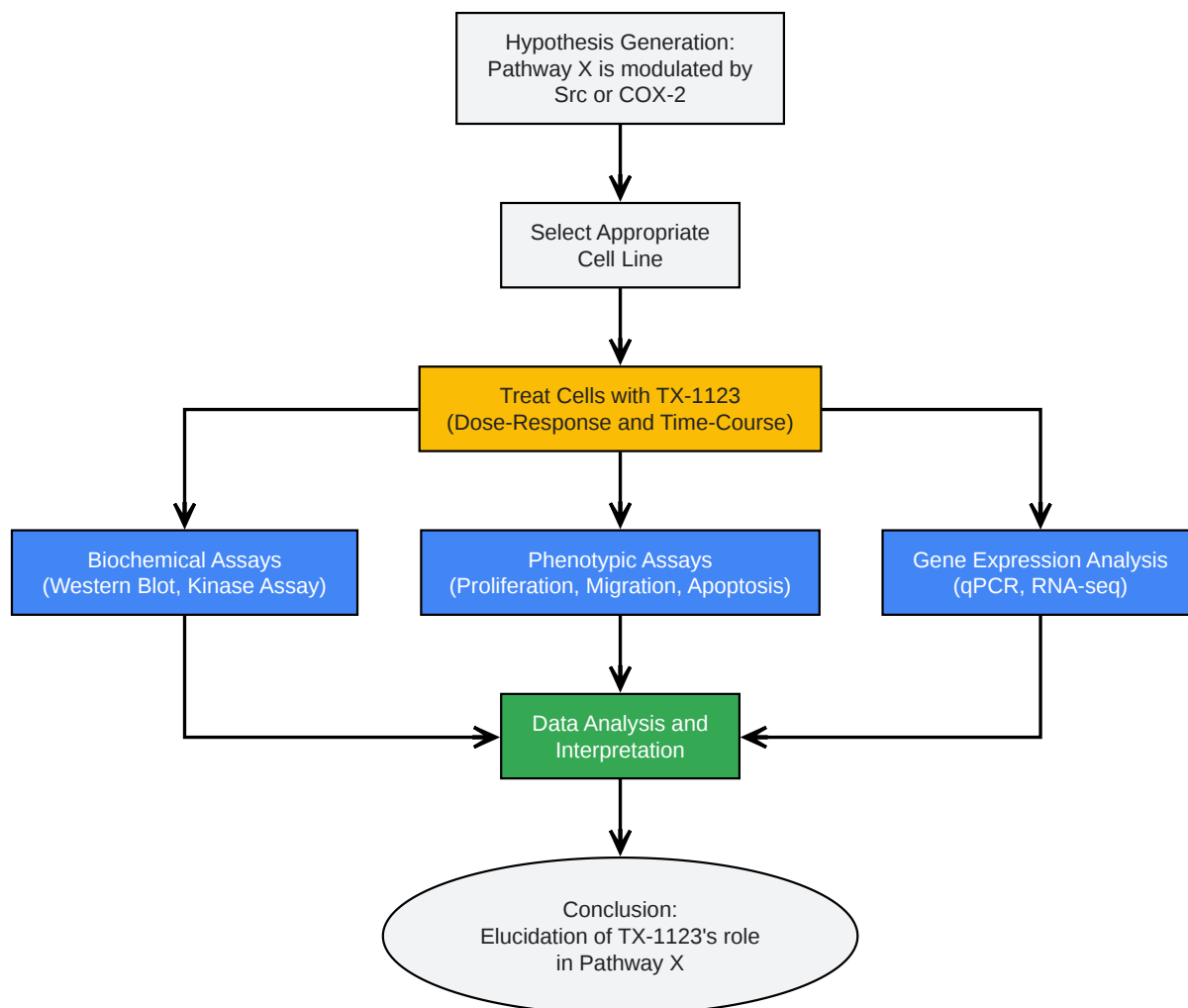
This table summarizes the key quantitative data regarding the inhibitory potency of **TX-1123** against its primary targets.

Target Enzyme	IC50 Value	Selectivity (COX-1/COX-2)	Reference
Src Kinase	2.2 μM	Not Applicable	[3]
Cyclooxygenase-1 (COX-1)	1.57 x 10 ⁻⁵ M (15.7 μM)	13.5	[2][4][5]
Cyclooxygenase-2 (COX-2)	1.16 x 10 ⁻⁶ M (1.16 μM)	Not Applicable	[2][4][5]

Signaling Pathways

The following diagrams illustrate the signaling pathways modulated by **TX-1123**.





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References

- [1. TX-1123: an antitumor 2-hydroxyarylidene-4-cyclopentene-1,3-dione as a protein tyrosine kinase inhibitor having low mitochondrial toxicity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Interactive Analysis of TX-1123 with Cyclo-oxygenase: Design of COX2 Selective TX Analogs | Anticancer Research \[ar.iiarjournals.org\]](#)
- [3. An Antitumor 2-Hydroxyarylidene-4-cyclopentene-1,3-Dione as a Protein Tyrosine Kinase Inhibitor: Interaction Between TX-1123 Derivatives and Src Kinase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. ar.iiarjournals.org \[ar.iiarjournals.org\]](#)
- [5. Interactive Analysis of TX-1123 with Cyclo-oxygenase: Design of COX2 Selective TX Analogs - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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